

Preparing Stock Solutions of INF 195: Application Notes and Protocols

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Compound of Interest

Compound Name: INF 195

Cat. No.: B15611257

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **INF 195**, a known inhibitor of the NLRP3 inflammasome. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Application Notes

INF 195 is a small molecule inhibitor of the NLRP3 (NOD-like receptor family pyrin domain containing 3) inflammasome.[1][2] The NLRP3 inflammasome is a critical component of the innate immune system that, upon activation, triggers the maturation and release of pro-inflammatory cytokines IL-1 β and IL-18, and induces a form of programmed cell death known as pyroptosis. Due to its role in a variety of inflammatory diseases, the NLRP3 inflammasome is a significant target for therapeutic intervention. Accurate preparation of **INF 195** stock solutions is the first critical step in studying its biological effects.

Key Experimental Parameters

The following table summarizes the essential quantitative data for **INF 195**, which is necessary for the accurate preparation of stock solutions.

Property	Value	Source
Molecular Weight	323.81 g/mol	[1]
Chemical Formula	C17H22ClNO3	[1]
CAS Number	1211379-56-4	[1]
Solubility in DMSO	120 mg/mL; 10 mM	[1][2]
Appearance	Viscous Liquid	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of INF 195 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **INF 195** in Dimethyl Sulfoxide (DMSO).

Materials:

- **INF 195** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Equilibrate INF 195 to Room Temperature:** Before opening the vial, allow the **INF 195** solid to equilibrate to room temperature for at least 30 minutes. This prevents condensation of

atmospheric moisture, which can impact the compound's stability and solubility.

- Calculate the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **INF 195** required using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 323.81 \text{ g/mol} / 1000 = 3.2381 \text{ mg}$$

- Weigh **INF 195**: On a calibrated analytical balance, carefully weigh out the calculated amount of **INF 195** into a sterile microcentrifuge tube.
- Dissolve in DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **INF 195**. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **INF 195** is completely dissolved. If necessary, use a sonicator for brief intervals to aid dissolution. Visually inspect the solution to ensure no solid particles are present.
- Aliquot for Storage: To minimize freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled microcentrifuge tubes.

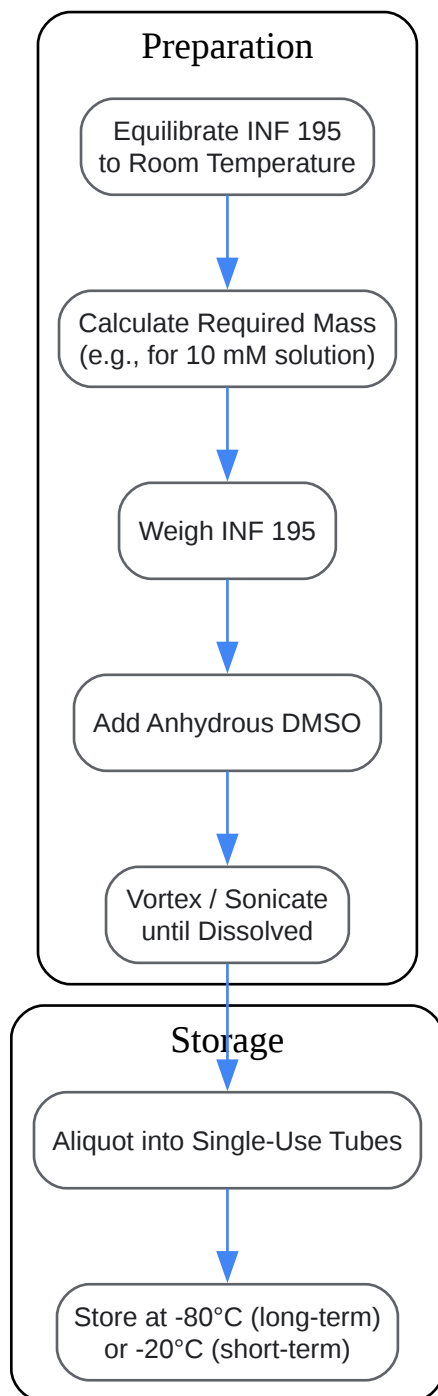
Storage and Handling:

- Solid **INF 195**: Store at -20°C for up to 3 years or at 4°C for up to 2 years, protected from light and moisture.[\[1\]](#)
- Stock Solutions in DMSO:
 - For long-term storage, store aliquots at -80°C for up to 6 months.[\[1\]](#)
 - For short-term storage, aliquots can be kept at -20°C for up to 1 month.[\[1\]](#)

- **Avoid Repeated Freeze-Thaw Cycles:** It is highly recommended to use fresh aliquots for each experiment.

Visualizations

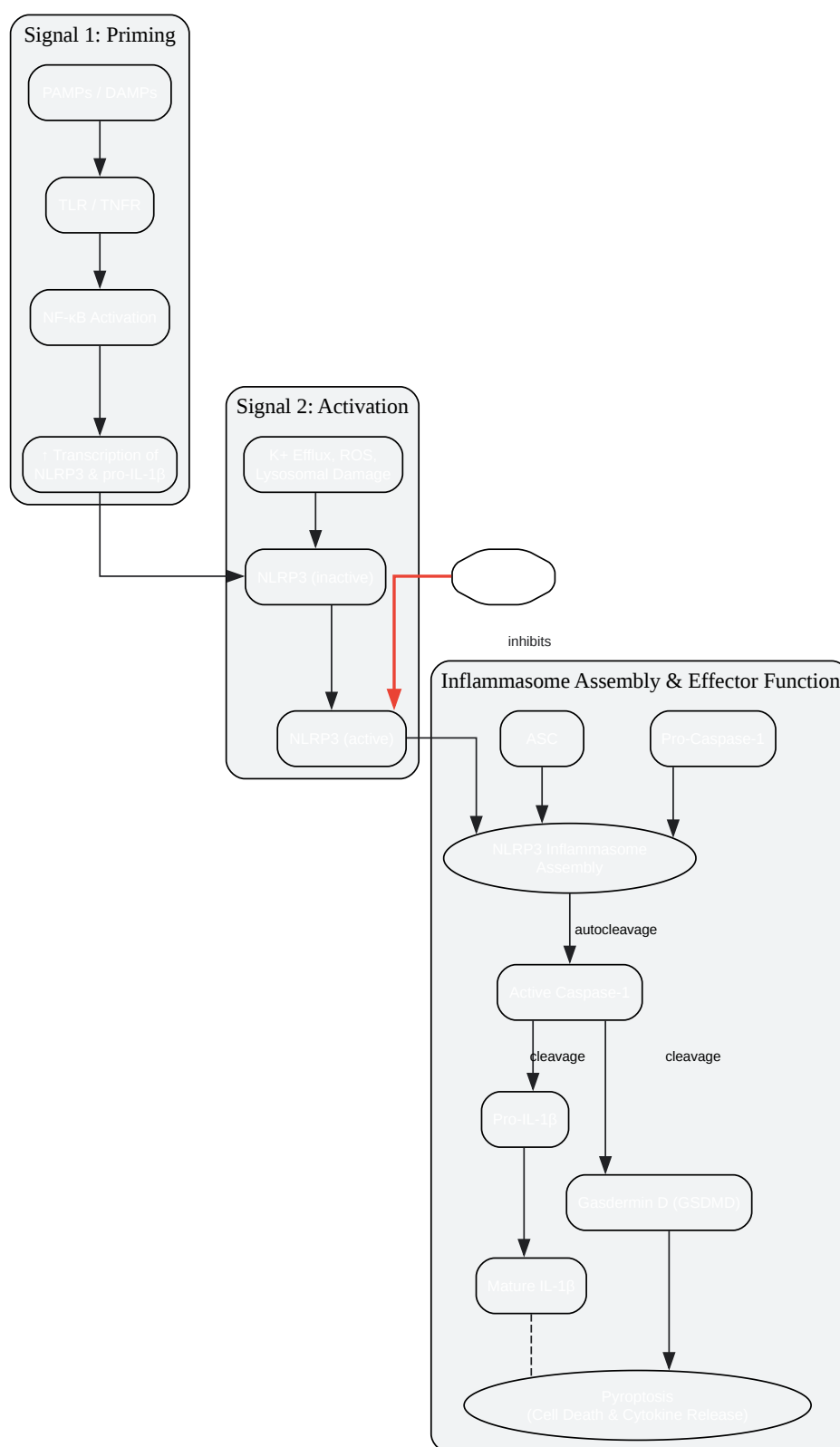
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **INF 195** stock solutions.

NLRP3 Inflammasome Signaling Pathway



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Caption: The NLRP3 inflammasome signaling pathway and the inhibitory action of **INF 195**.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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